

Argon-39 Measurement Inter-laboratory Comparison: A Technical Support Center

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Compound of Interest

Compound Name: Argon-39

Cat. No.: B1261546

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in **Argon-39** (^{39}Ar) measurements. The content addresses common issues encountered during experimental procedures, with a focus on ensuring data accuracy and comparability between laboratories.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of ^{39}Ar measurements?

A1: **Argon-39** is a valuable tracer for age-dating in various environmental systems. With a half-life of 269 years, it is particularly useful for dating groundwater, glaciers, and ocean water in an age range of 50 to 1,000 years, filling a gap between other common tracers like tritium (^3H) and Carbon-14 (^{14}C).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What are the main techniques for measuring the low-level activity of ^{39}Ar ?

A2: The two primary methods for measuring the faint beta decay of ^{39}Ar are:

- Ultra-Low-Background Proportional Counting (ULBPC): This is a highly sensitive method that involves filling a proportional counter with argon gas extracted from a sample, mixed with a counting gas like methane (P10).[\[1\]](#)[\[4\]](#) These detectors are often housed in deep underground laboratories to shield them from cosmic radiation.[\[3\]](#)

- Accelerator Mass Spectrometry (AMS): AMS is another advanced technique that can be used for ^{39}Ar analysis, offering high sensitivity and requiring smaller sample sizes compared to ULBPC.

Q3: What is the typical specific activity of ^{39}Ar in atmospheric argon?

A3: The specific activity of ^{39}Ar in atmospheric argon is a key reference value. Measurements from different experiments have yielded consistent results. For example, the DEAP-3600 experiment measured the specific activity at the time of atmospheric extraction to be $[0.964 \pm 0.001 \text{ (stat)} \pm 0.024 \text{ (sys)}] \text{ Bq/kg}$ of atmospheric argon.[\[5\]](#)[\[6\]](#)

Q4: What are the major sources of background and interference in ^{39}Ar measurements?

A4: Achieving accurate ^{39}Ar measurements is challenging due to its low activity and several background sources:

- Cosmic Radiation: This is a major source of background, which is why sensitive detectors are often located in underground laboratories.
- Radioactive Impurities: The materials used to construct the detector itself can contain trace amounts of radioactive isotopes.
- Atmospheric ^{39}Ar : For many applications, the ^{39}Ar present in the atmosphere is a background source. This is particularly relevant for experiments searching for rare events, such as dark matter, which use argon as a target.[\[6\]](#) To mitigate this, argon from underground sources, which is depleted in ^{39}Ar , is often used.[\[6\]](#)
- Subsurface Production: In groundwater dating, ^{39}Ar can be produced underground through reactions initiated by neutrons from the natural radioactivity in rocks.[\[7\]](#) This subsurface production can alter the ^{39}Ar concentration and must be quantified to accurately determine the water's residence time.[\[7\]](#)

Q5: How are ^{39}Ar measurement systems calibrated?

A5: Calibration is performed using ^{39}Ar standards. These standards can be produced by irradiating potassium carbonate (K_2CO_3) in a nuclear reactor.[\[8\]](#) Pacific Northwest National

Laboratory (PNNL) has developed such standards to be about 50 times the atmospheric background level to improve measurement accuracy.[\[8\]](#)

Data Presentation: Inter-laboratory and Intra-laboratory Comparisons

While a formal, multi-institutional inter-laboratory comparison for ^{39}Ar is not readily available in published literature, data from various sources allow for a comparative overview. The following tables summarize key quantitative data.

Table 1: Reported Specific Activity of ^{39}Ar in Atmospheric Argon

Reporting Laboratory/Experiment	Measurement Technique	Specific Activity (Bq/kg atmAr)	Notes
DEAP-3600	Liquid Argon Scintillation	0.964 ± 0.001 (stat) ± 0.024 (sys)	Measurement performed at SNOLAB, 2 km underground. [5] [6]
Benetti et al. (2007)	Not Specified	1.01 ± 0.16 (k=2)	Often used as a reference for equilibrium atmospheric levels. [8]

Table 2: Intra-laboratory Precision at Pacific Northwest National Laboratory (PNNL)

Parameter	Value	Notes
Measurement Method	Ultra-Low-Background Proportional Counting (ULBPC)	---
Number of Detectors in Comparison	5	The same gas sample was loaded into five different detectors simultaneously.[4]
Deviation of Count Rates	0.91%	This demonstrates high precision within a single, well-controlled laboratory setting.[4]
Reported Measurement Uncertainty (Groundwater)	< 10% (one-sigma)	For a specific groundwater age-dating example.[3]

Troubleshooting Guides

Issue 1: High Detector Background

- Question: My measured background count rate is significantly higher than expected. What are the potential causes and how can I resolve this?
- Answer: High background can stem from several sources. Systematically investigate the following:
 - Radon Ingress: Radon gas is a common source of background. Ensure that the detector and gas lines are properly sealed. Purging the system with radon-free gas before introducing the sample can help.
 - Contaminated Counting Gas: The counting gas (e.g., P10, a mix of argon and methane) may have residual ^{39}Ar from atmospheric argon. Using argon from underground sources, which is depleted in ^{39}Ar , can reduce this background.[6][9]
 - Ineffective Shielding: Verify the integrity of your cosmic ray shielding (e.g., lead, copper). For highly sensitive measurements, operating in an underground laboratory is recommended.[3]

- Detector Material Impurities: The materials used to build the proportional counter may have intrinsic radioactivity. Material screening prior to construction is crucial.

Issue 2: Poor Measurement Reproducibility

- Question: I am observing significant variations in my results when measuring aliquots of the same sample. What should I check?
- Answer: Lack of reproducibility can point to issues in sample processing or detector stability:
 - Incomplete Gas Purification: The argon extracted from the sample must be of high purity. Residual electronegative gases (like oxygen or water vapor) can affect the performance of the proportional counter. Review your gas purification protocol.
 - Gas Filling and Pressure Variations: Ensure that the detector is filled to the exact same pressure for each measurement. Temperature fluctuations during filling can affect gas density and, consequently, the count rate. An intra-laboratory comparison at PNNL controlled for this by opening the detectors to each other during loading.[\[4\]](#)
 - Electronic Instability: Check the stability of your high-voltage supply and signal amplification electronics. Drifts in these components can lead to changes in gas gain and apparent energy spectra.
 - Sample Homogeneity: For large samples, ensure that the collected gas is well-mixed before taking aliquots for measurement.

Issue 3: Discrepancy in Groundwater Age Determination

- Question: The ^{39}Ar age of my groundwater sample seems inconsistent with other hydrological data. Could there be an issue with the ^{39}Ar measurement itself?
- Answer: If the analytical measurement is confirmed to be robust, the discrepancy may lie in the hydrogeological assumptions:
 - Subsurface Production of ^{39}Ar : Natural radioactive decay in the aquifer rock can produce neutrons, which then interact with potassium to create ^{39}Ar .[\[7\]](#) This adds "excess" ^{39}Ar ,

making the water appear younger than it is. Models that account for the local geology and neutron flux are needed to correct for this effect.[\[7\]](#)

- **Mixing of Water Bodies:** The groundwater sample may be a mixture of waters of different ages. ^{39}Ar measurements will yield an average age, which may not be representative of a single flow path.
- **Atmospheric Contamination:** Contamination of the groundwater sample with modern atmospheric argon during sampling can lead to an underestimation of its true age. Ensure proper sampling protocols are followed to avoid this.

Experimental Protocols

Methodology: ^{39}Ar Measurement in Groundwater using ULBPC

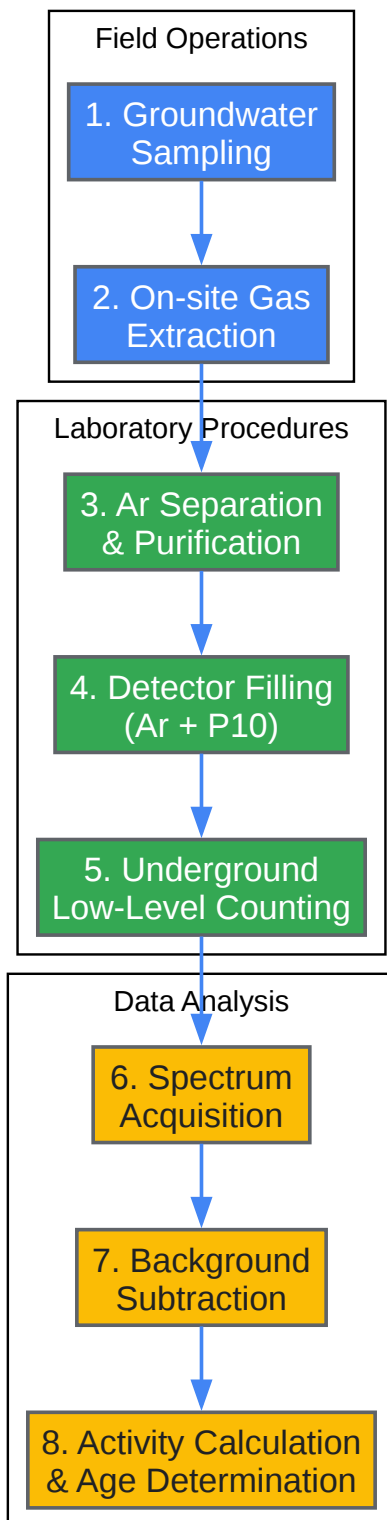
This protocol is a generalized summary based on methods employed at facilities like PNNL.[\[1\]](#)
[\[3\]](#)

- **Sample Collection:**
 - Collect large volumes of groundwater (typically hundreds of liters) using a submersible pump.
 - The water is passed through a membrane contactor to extract dissolved gases into a carrier gas stream or a collection bag.
- **Gas Separation and Purification:**
 - At the laboratory, the collected gas sample is processed to separate argon from other gases like nitrogen and oxygen.
 - A common first step is using a pressure swing adsorption (PSA) system to remove nitrogen.[\[3\]](#)
 - The resulting argon-rich gas is then further purified using getters (reactive metals) to remove remaining impurities like oxygen, water, and carbon dioxide.
- **Detector Preparation and Filling:**

- The ultra-low-background proportional counter is baked under high vacuum to remove any contaminants from its internal surfaces.
- The purified argon sample is mixed with a counting gas (typically P10 methane) and introduced into the detector to a precise pressure (e.g., 10 atmospheres).[4]
- Low-Level Counting:
 - The filled detector is placed inside a multi-layered shield (e.g., lead and copper) to block external radiation.
 - The detector is then operated in a deep underground laboratory to minimize the cosmic-ray-induced background.[3]
 - Data is collected for an extended period (days to weeks) to achieve sufficient statistical precision due to the very low decay rate of ^{39}Ar . [3]
- Data Analysis:
 - The energy spectrum of the collected data is analyzed. The beta decay of ^{39}Ar produces a continuous spectrum with an endpoint energy of 565 keV.[4]
 - A background spectrum, collected using ^{39}Ar -free geologic argon, is subtracted from the sample spectrum.
 - The net count rate in a defined energy region of interest is used to calculate the ^{39}Ar activity in the sample.
 - The age of the groundwater is then calculated by comparing its ^{39}Ar activity to the activity of modern atmospheric argon, assuming first-order radioactive decay.

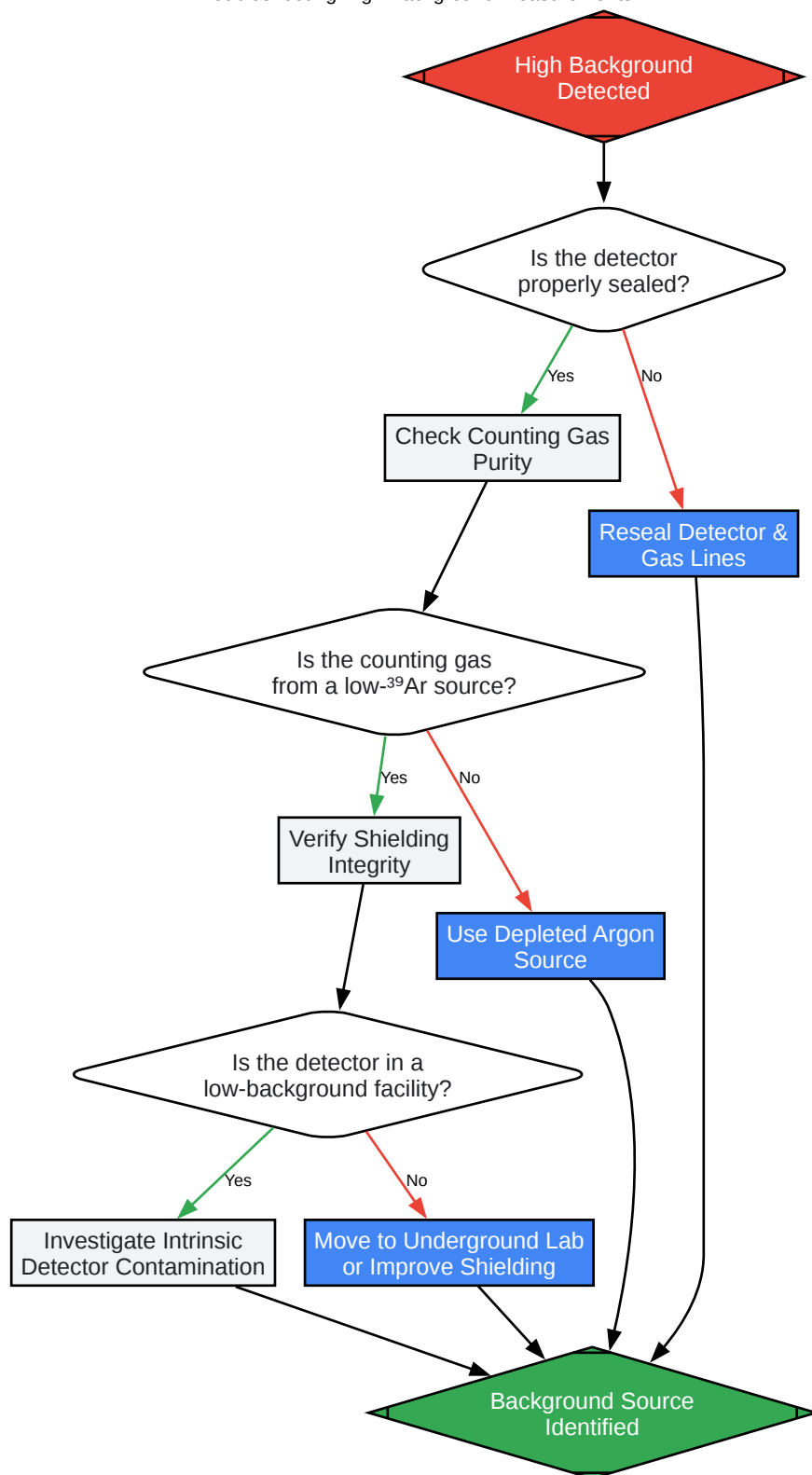
Visualizations

Argon-39 Measurement Workflow (ULBPC)

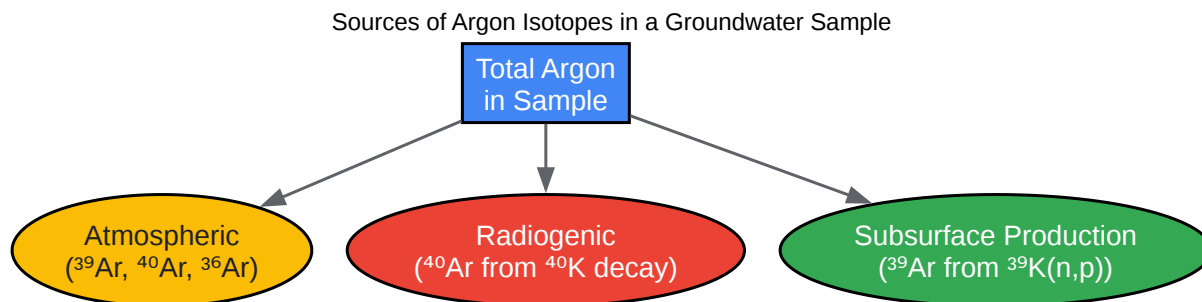
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Caption: Experimental workflow for **Argon-39** dating of groundwater.

Troubleshooting High Background Measurements

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Caption: Decision tree for troubleshooting high background signals.



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Caption: Argon sources contributing to a groundwater sample.

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